Thermal Analysis of Poly(Glycidyl Acrylate) using DSC and TGA: An Application Note

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Compound of Interest		
Compound Name:	Glycidyl acrylate	
Cat. No.:	B085915	Get Quote

Introduction

Poly(**glycidyl acrylate**) (PGA) is a reactive polymer with versatile applications in adhesives, coatings, and drug delivery systems. Its epoxide functional groups allow for various post-polymerization modifications, making it a valuable material for creating functional polymers. Understanding the thermal properties of PGA is crucial for its processing and application, ensuring its stability and performance under different temperature regimes. This application note details the protocols for the thermal analysis of PGA using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), providing researchers, scientists, and drug development professionals with a comprehensive guide to characterizing this polymer.

Experimental Protocols
Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference. It is particularly useful for determining the glass transition temperature (Tg) of polymers, a critical parameter that defines the transition from a rigid, glassy state to a more flexible, rubbery state.

Protocol:

- Sample Preparation: Accurately weigh 5-10 mg of the poly(**glycidyl acrylate**) sample into a standard aluminum DSC pan.

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- Instrument Setup: Place the sample pan and an empty reference pan into the DSC cell. Purge the cell with a dry, inert gas, such as nitrogen, at a flow rate of 20-50 mL/min to prevent oxidative degradation.

- Thermal Program:

  - First Heating Scan: Equilibrate the sample at a temperature well below the expected Tg, for instance, 0°C. Ramp the temperature to a point above the Tg, such as 100°C, at a constant heating rate of 10°C/min. This initial scan is performed to erase the thermal history of the polymer.

  - Cooling Scan: Cool the sample from 100°C back to 0°C at a controlled rate of 10°C/min.

  - Second Heating Scan: Heat the sample again from 0°C to 100°C at a heating rate of 10°C/min. The glass transition temperature is determined from this second heating scan.

- Data Analysis: The glass transition temperature (Tg) is determined as the midpoint of the step-like transition in the heat flow curve of the second heating scan.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This technique is used to determine the thermal stability and decomposition profile of the polymer.

Protocol:

- Sample Preparation: Accurately weigh 5-10 mg of the poly(**glycidyl acrylate**) sample into a ceramic or platinum TGA pan.

- Instrument Setup: Place the sample pan in the TGA furnace. Purge the furnace with an inert gas, typically nitrogen, at a flow rate of 20-50 mL/min to provide an inert atmosphere for the decomposition process.

- Thermal Program: Heat the sample from ambient temperature (e.g., 25°C) to a final temperature sufficient to ensure complete decomposition, typically around 600°C, at a constant heating rate of 10°C/min.

- Data Analysis: The TGA thermogram plots the percentage of weight loss versus temperature. From this curve, key parameters can be determined:

  - Onset Decomposition Temperature (Tonset): The temperature at which significant weight loss begins.

  - Temperatures at Specific Weight Loss Percentages (e.g., T5%, T10%, T50%): Temperatures at which 5%, 10%, and 50% of the initial sample weight has been lost.

  - Temperature of Maximum Decomposition Rate (Tmax): Determined from the peak of the derivative of the TGA curve (DTG curve).

  - Residual Mass: The percentage of the initial mass remaining at the end of the experiment.
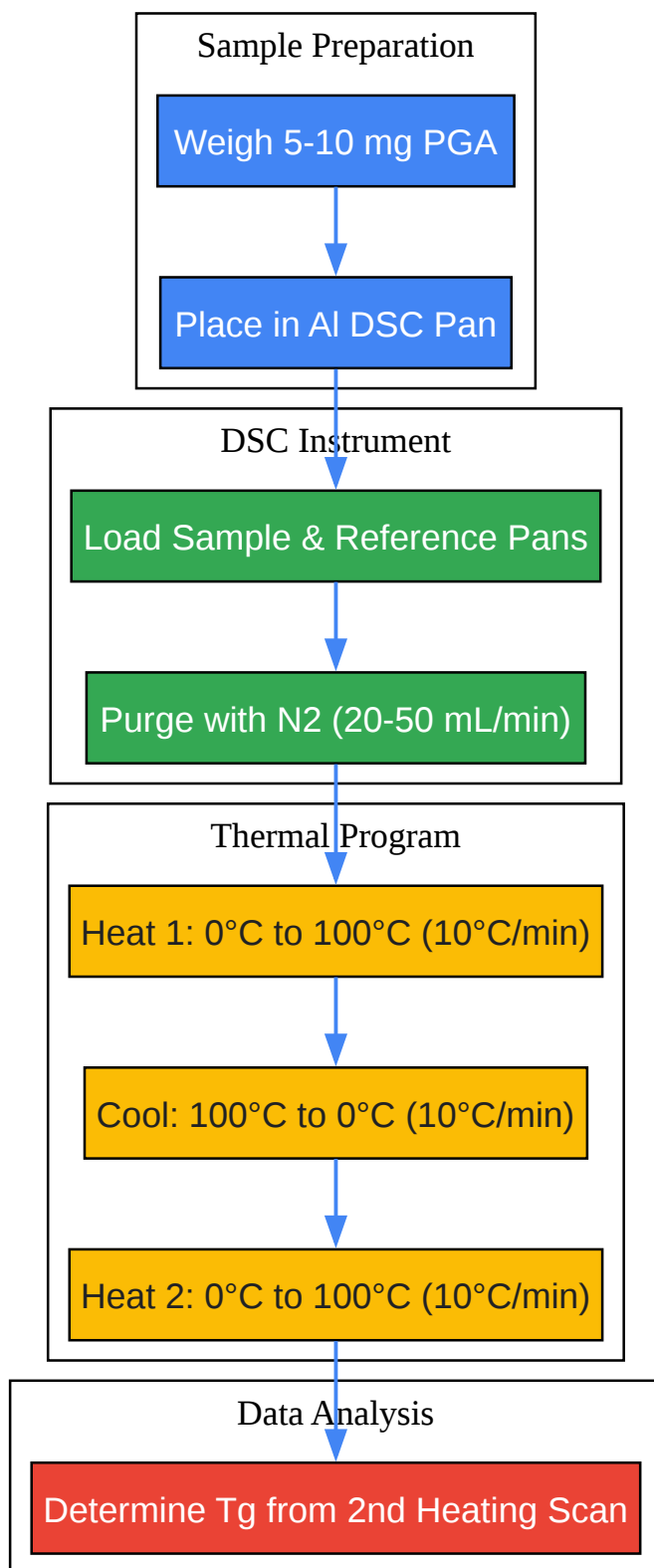
Data Presentation

The following table summarizes the expected thermal properties of poly(**glycidyl acrylate**) based on available data for closely related polymers and general knowledge of polyacrylates. It is important to note that specific values can vary depending on factors such as molecular weight, polydispersity, and experimental conditions. For comparison, data for the more commonly studied poly(glycidyl methacrylate) (PGMA) is also included.

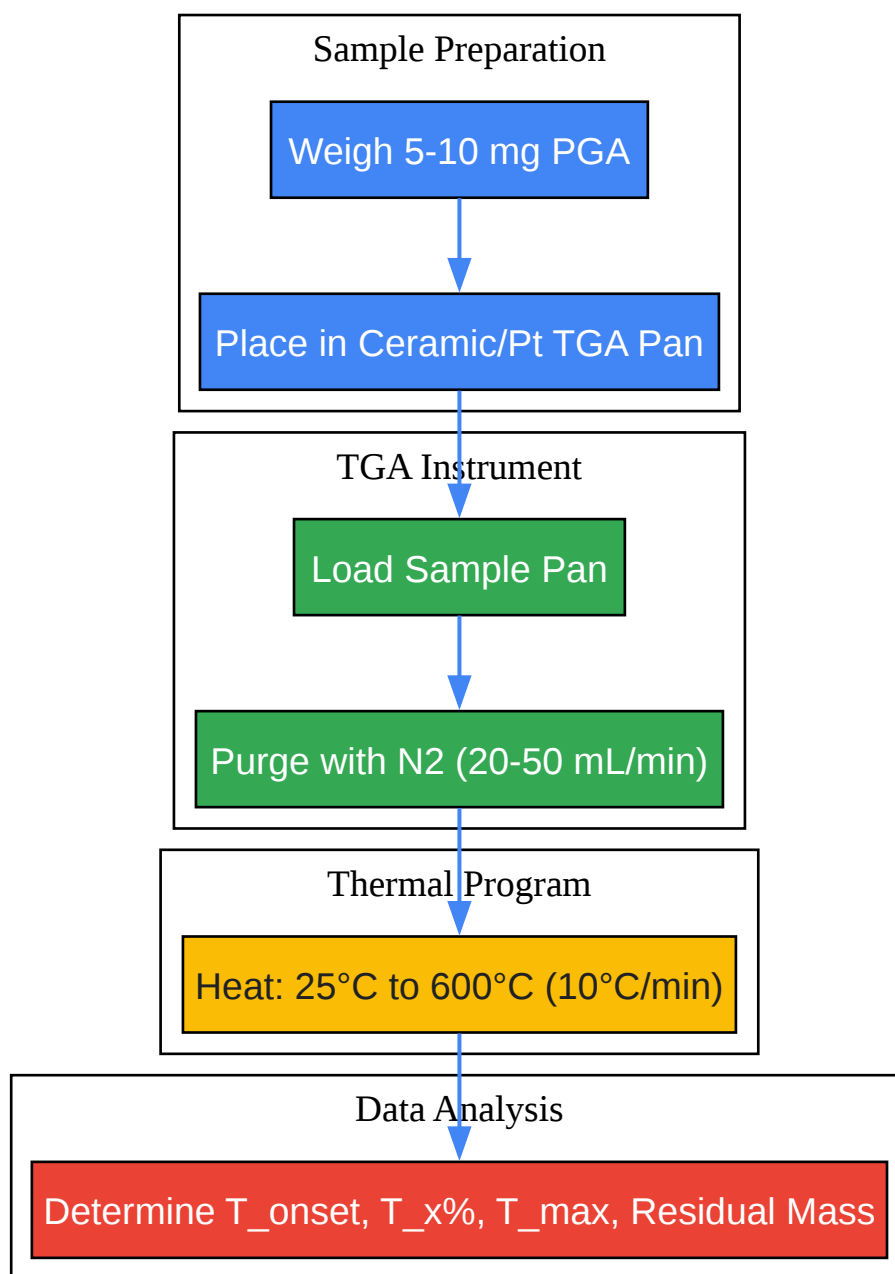| Thermal Property	Poly(glycidyl acrylate) (PGA) - Expected	Poly(glycidyl methacrylate) (PGMA) - Reference
DSC Analysis		
Glass Transition Temperature (Tg)	Expected to be lower than PGMA	~48-72°C[1][2]
TGA Analysis (in N2)		
Onset Decomposition Temperature (Tonset)	-	~273°C[3]
Temperature at 10% Weight Loss (T10%)	-	~286°C[3]
Temperature of Maximum Decomposition Rate (Tmax)	-	~301°C[3]
Residual Mass @ 600°C	-	<5%

Note: Specific quantitative data for poly(**glycidyl acrylate**) homopolymer is not readily available in the searched literature. The provided values for PGA are estimations based on the properties of similar acrylate polymers in comparison to their methacrylate counterparts. Experimental determination is necessary for precise values.

Mandatory Visualization

Sample Preparation

Weigh 5-10 mg PGA

Place in Al DSC Pan

DSC Instrument

Load Sample & Reference Pans

Purge with N2 (20-50 mL/min)

Thermal Program

Heat 1: 0°C to 100°C (10°C/min)

Cool: 100°C to 0°C (10°C/min)

Heat 2: 0°C to 100°C (10°C/min)

Data Analysis

Determine Tg from 2nd Heating Scan

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DSC Experimental Workflow for Poly(**Glycidyl Acrylate**).

Tech Support

Sample Preparation

Weigh 5-10 mg PGA

Place in Ceramic/Pt TGA Pan

TGA Instrument

Load Sample Pan

Purge with N2 (20-50 mL/min)

Thermal Program

Heat: 25°C to 600°C (10°C/min)

Data Analysis

Determine T_onset, T_x%, T_max, Residual Mass

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TGA Experimental Workflow for Poly(**Glycidyl Acrylate**).

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